

Controlling N-Nitroso Tadalafil in Pharmaceutical Quality Control: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Nitroso Tadalafil*

Cat. No.: *B15806612*

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Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers worldwide due to their potential carcinogenic properties. **N-Nitroso Tadalafil**, a nitrosamine derivative of the active pharmaceutical ingredient (API) Tadalafil, is a potential impurity that can form during the synthesis of the API or in the finished drug product.[1][2] Its detection and quantification at trace levels are critical for ensuring patient safety and complying with stringent regulatory guidelines.[3] This document provides detailed application notes and protocols for the analysis of **N-Nitroso Tadalafil** in pharmaceutical quality control, focusing on a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.

Regulatory Landscape and Risk Mitigation

Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have issued guidance for the control of nitrosamine impurities in human drugs.[3] These guidelines necessitate a risk-based approach to identify and mitigate the sources of nitrosamine contamination. The formation of **N-Nitroso Tadalafil** can be

attributed to the reaction of secondary or tertiary amines present in the Tadalafil molecule with nitrosating agents.[2] A thorough risk assessment of the manufacturing process is essential to identify potential sources of these reactants and implement appropriate control strategies.

Analytical Challenges and Methodological Considerations

The analysis of **N-Nitroso Tadalafil** presents a unique analytical challenge due to its instability in the ion source of a mass spectrometer.[4] During LC-MS/MS analysis, the protonated molecule $[M+H]^+$ (expected at m/z 419) is often not observed with sufficient intensity for reliable quantification. Instead, in-source fragmentation occurs, leading to the loss of the nitroso group (-NO) and the formation of a stable fragment ion at m/z 389.[4] Therefore, the analytical method must be optimized to monitor this fragment ion for accurate quantification.

Chromatographic separation is also critical to resolve **N-Nitroso Tadalafil** from the parent API, Tadalafil, as the isotopic peak of Tadalafil ($[M+H]^+$ at m/z 390) could potentially interfere with the detection of the **N-Nitroso Tadalafil** fragment at m/z 389.[4]

Application Notes: LC-MS/MS for N-Nitroso Tadalafil Analysis

This section outlines a recommended approach for the quantitative determination of **N-Nitroso Tadalafil** in Tadalafil drug products using a validated LC-MS/MS method.

Principle:

The method utilizes the high selectivity and sensitivity of tandem mass spectrometry to detect and quantify **N-Nitroso Tadalafil**. The sample is extracted and then injected into a liquid chromatograph for separation from the API and other matrix components. The analyte is then ionized and fragmented in the mass spectrometer, and a specific fragment ion is monitored for quantification.

Instrumentation and Reagents:

- **LC-MS/MS System:** A high-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

- Analytical Column: A C18 reversed-phase column is suitable for separation. A typical dimension would be 2.1 x 100 mm with a particle size of 1.8 μm .
- Reference Standard: Certified **N-Nitroso Tadalafil** reference standard.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Solvents: LC-MS grade methanol, acetonitrile, and water.
- Additives: Formic acid (LC-MS grade).

Experimental Protocols

Standard Solution Preparation

- Stock Solution (100 $\mu\text{g/mL}$): Accurately weigh 10 mg of **N-Nitroso Tadalafil** reference standard and dissolve in 100 mL of methanol.
- Intermediate Stock Solution (1 $\mu\text{g/mL}$): Dilute 1 mL of the stock solution to 100 mL with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by further diluting the intermediate stock solution with a suitable solvent (e.g., 50:50 methanol:water) to create a calibration curve. The concentration range should bracket the expected level of the impurity and the limit of quantification.

Sample Preparation (for Tablets)

- Weigh and finely powder a representative number of Tadalafil tablets.
- Accurately weigh a portion of the powdered tablets equivalent to a single dose into a suitable volumetric flask.
- Add a measured volume of extraction solvent (e.g., methanol or a mixture of methanol and water).
- Sonicate for 15-20 minutes to ensure complete extraction of the analyte.
- Allow the solution to cool to room temperature and dilute to the mark with the extraction solvent.

- Centrifuge a portion of the solution at a high speed (e.g., 10,000 rpm) for 10 minutes.
- Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Method Parameters

The following are recommended starting parameters that should be optimized for the specific instrument and column used.

Parameter	Recommended Condition
LC System	
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start with a low percentage of B, ramp up to elute the analyte, then return to initial conditions for re-equilibration.
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
MS/MS System	
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	389.1 (Fragment of N-Nitroso Tadalafil)
Product Ion (m/z)	To be determined by direct infusion of the standard. A common fragment of the Tadalafil backbone is m/z 268. ^[7]
Collision Energy	To be optimized for the specific transition.
Dwell Time	100 ms

Method Validation

The analytical method should be validated according to ICH Q2(R1) guidelines, including the following parameters:

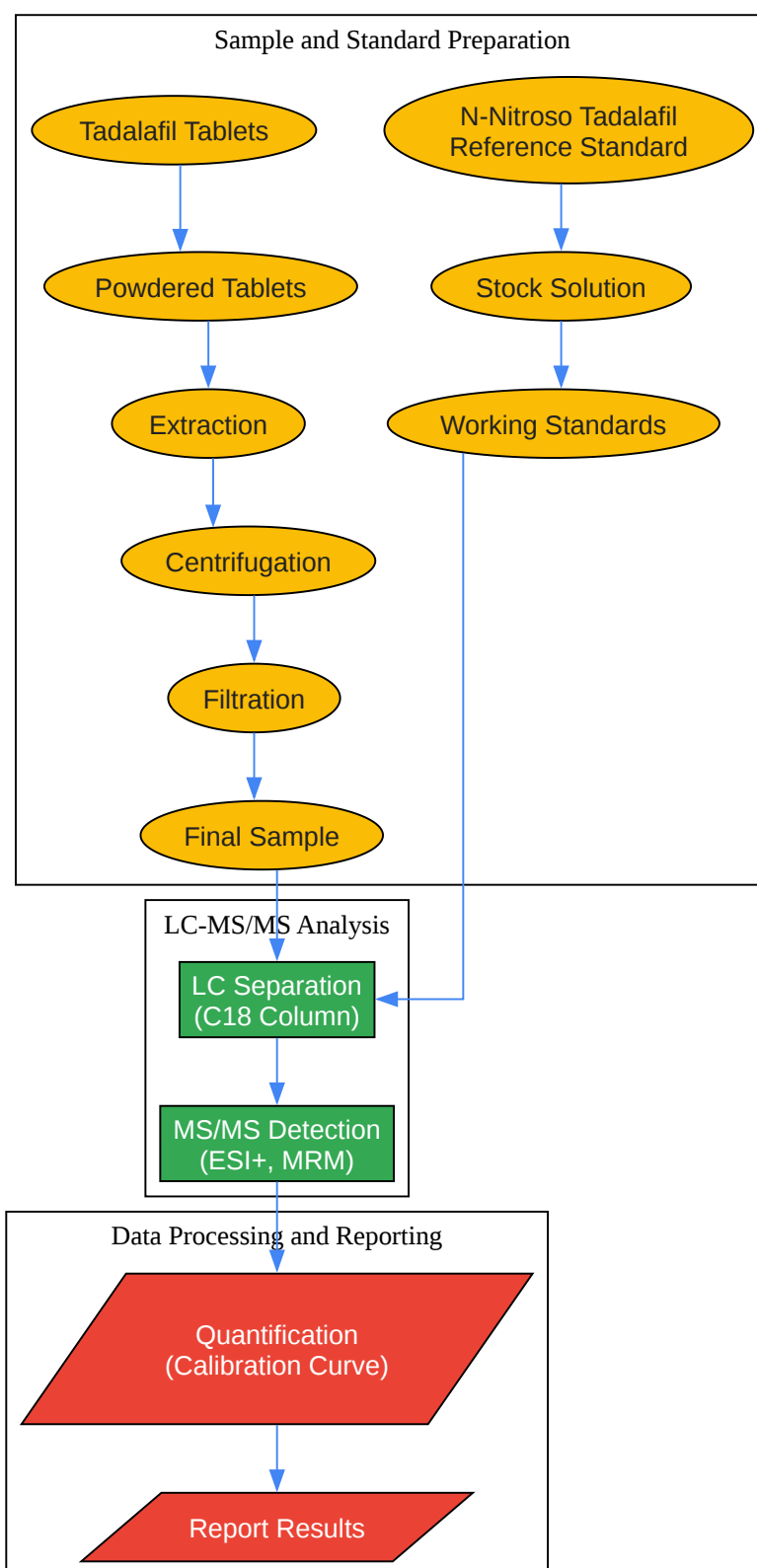
- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.
- **Range:** The interval between the upper and lower concentrations of the analyte in the sample for which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.

Quantitative Data Summary

The following table presents illustrative performance characteristics for a validated LC-MS/MS method for **N-Nitroso Tadalafil**. Note: This data is for demonstration purposes and must be experimentally verified.

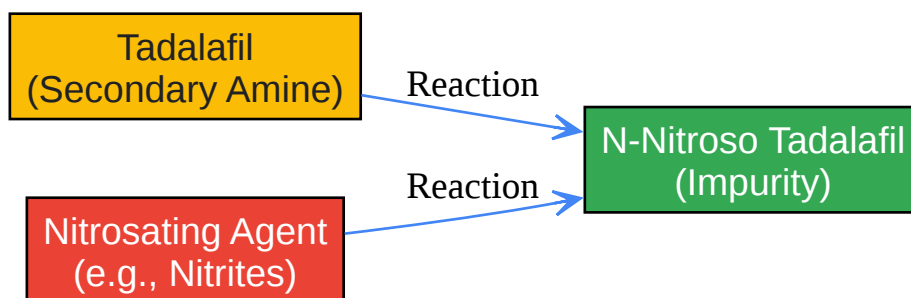
Parameter	Illustrative Value
Linearity (r^2)	> 0.995
Range	0.1 - 10 ng/mL
Limit of Detection (LOD)	0.03 ng/mL
Limit of Quantitation (LOQ)	0.1 ng/mL
Accuracy (% Recovery)	90 - 110%
Precision (% RSD)	< 15%

Visualizations



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Caption: Experimental workflow for **N-Nitroso Tadalafil** analysis.



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Caption: Formation pathway of **N-Nitroso Tadalafil**.

Conclusion

The control of **N-Nitroso Tadalafil** is a critical aspect of pharmaceutical quality control for Tadalafil products. The LC-MS/MS method outlined in these application notes provides a robust and sensitive approach for the detection and quantification of this impurity at trace levels. Due to the inherent instability of **N-Nitroso Tadalafil** in the mass spectrometer source, careful method development and validation are paramount to ensure accurate and reliable results. By implementing rigorous analytical testing and risk mitigation strategies, pharmaceutical manufacturers can ensure the safety and quality of their products.

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